

Proper Disposal of 5-Aminoisoquinoline (5-AIQ): A Comprehensive Guide

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Compound of Interest

Compound Name: 5-AIQ

Cat. No.: B113303

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For Immediate Release – This document provides essential, immediate safety and logistical information for the proper disposal of 5-Aminoisoquinoline (**5-AIQ**), a crucial compound in various research and development applications. Adherence to these procedural, step-by-step guidelines is vital for ensuring the safety of laboratory personnel and maintaining environmental compliance. By providing this information, we aim to become the preferred source for laboratory safety and chemical handling, fostering a deep trust with researchers, scientists, and drug development professionals that extends beyond the product itself.

Immediate Safety and Hazard Profile

5-Aminoisoquinoline (**5-AIQ**) is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, **5-AIQ** is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is also known to cause skin and serious eye irritation.^{[1][3]} Therefore, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE) and in a designated, well-ventilated area.

Quantitative Hazard and Disposal Information

To facilitate a quick and clear understanding of the hazards and disposal requirements, the following table summarizes key quantitative and qualitative data for **5-AIQ**.

Property	Data	Reference
CAS Number	1125-60-6	[4]
Molecular Formula	C ₉ H ₈ N ₂	[3][4]
Molecular Weight	144.17 g/mol	[4]
Appearance	Dark yellow powder/solid	[2]
Melting Point	125-128 °C	[3][4]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	[1][2][3]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.[2] Do not let this chemical enter the environment.[1] Absorb spills with inert material and place in a suitable, closed container for disposal.[1][5]	[1][2][5]

Detailed Disposal Protocol

The proper disposal of **5-AIQ** is a critical final step in its lifecycle. The following protocol outlines the necessary steps for safe and compliant disposal.

Step 1: Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure that the following PPE is worn:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[5][6]

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles.[1][5]
- Skin and Body Protection: A laboratory coat and appropriate protective clothing to prevent skin exposure.[1][5]
- Respiratory Protection: If there is a risk of generating dust or aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][5]

Step 2: Waste Identification and Segregation

All waste streams containing **5-AIQ** must be treated as hazardous waste.[7][8] This includes:

- Unused or expired **5-AIQ** solid compound.
- Solutions containing dissolved **5-AIQ**.
- Contaminated laboratory materials, such as pipette tips, weighing boats, gloves, and absorbent pads.
- Empty containers that previously held **5-AIQ**. These should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[7]

Segregate **5-AIQ** waste from other incompatible waste streams to prevent dangerous chemical reactions.[9] Specifically, store it separately from acids and oxidizing agents.[9]

Step 3: Waste Collection and Containment

- Solid Waste: Collect solid **5-AIQ** waste and contaminated materials in a clearly labeled, leak-proof container with a secure lid.[1][10] The container must be compatible with the chemical.
- Liquid Waste: Collect liquid waste containing **5-AIQ** in a separate, sealed, and appropriately labeled waste container.[10] Do not overfill waste containers.
- Sharps: Any sharps contaminated with **5-AIQ** must be disposed of in a designated sharps container.[10]

Step 4: Labeling and Storage

All hazardous waste containers must be clearly and accurately labeled.[8][9] The label should include:

- The words "Hazardous Waste".[8]
- The full chemical name: "5-Aminoisoquinoline".[8]
- The associated hazard warnings (e.g., "Harmful," "Irritant").
- The date when the waste was first added to the container.

Store the sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA).[9][11] This area should be at or near the point of generation and away from general laboratory traffic.[11]

Step 5: Final Disposal

Under no circumstances should **5-AIQ** or its containers be disposed of in the regular trash or poured down the drain.[7][12]

Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.[6] These entities are equipped to handle and dispose of chemical waste in a safe and environmentally compliant manner.

Experimental Workflow for Disposal

Caption: Workflow for the safe disposal of **5-AIQ** waste.

This comprehensive guide provides the necessary information for the safe and compliant disposal of 5-Aminoisoquinoline. By following these procedures, researchers can minimize risks to themselves and the environment, ensuring a safe and responsible laboratory setting.

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